

# The Potent Biological Landscape of Substituted Nitroquinolines: A Technical Guide

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## Compound of Interest

Compound Name: *5-Bromo-6-methoxy-8-nitroquinoline*

Cat. No.: *B8806123*

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Substituted nitroquinolines represent a versatile class of heterocyclic compounds that have garnered significant attention in medicinal chemistry due to their broad spectrum of biological activities. This technical guide provides an in-depth overview of the current understanding of their potential as anticancer, antimicrobial, and antiparasitic agents. It is designed to serve as a comprehensive resource, detailing quantitative activity data, experimental methodologies, and the underlying mechanisms of action to facilitate further research and development in this promising field.

## Anticancer Activity of Substituted Nitroquinolines

Substituted nitroquinolines have demonstrated potent cytotoxic effects against a variety of cancer cell lines. Their mechanisms of action are often multifaceted, involving the induction of apoptosis, inhibition of key signaling pathways, and generation of reactive oxygen species (ROS).

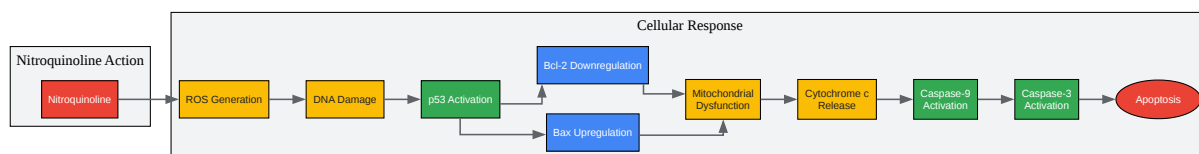
## Quantitative Anticancer Activity Data

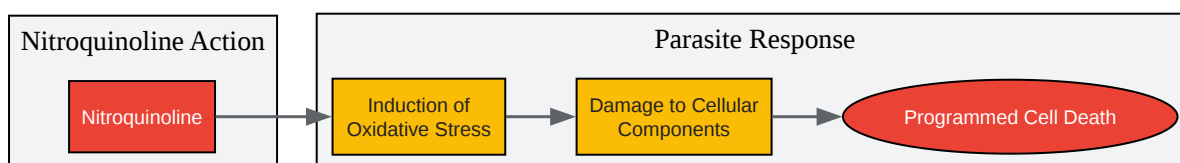
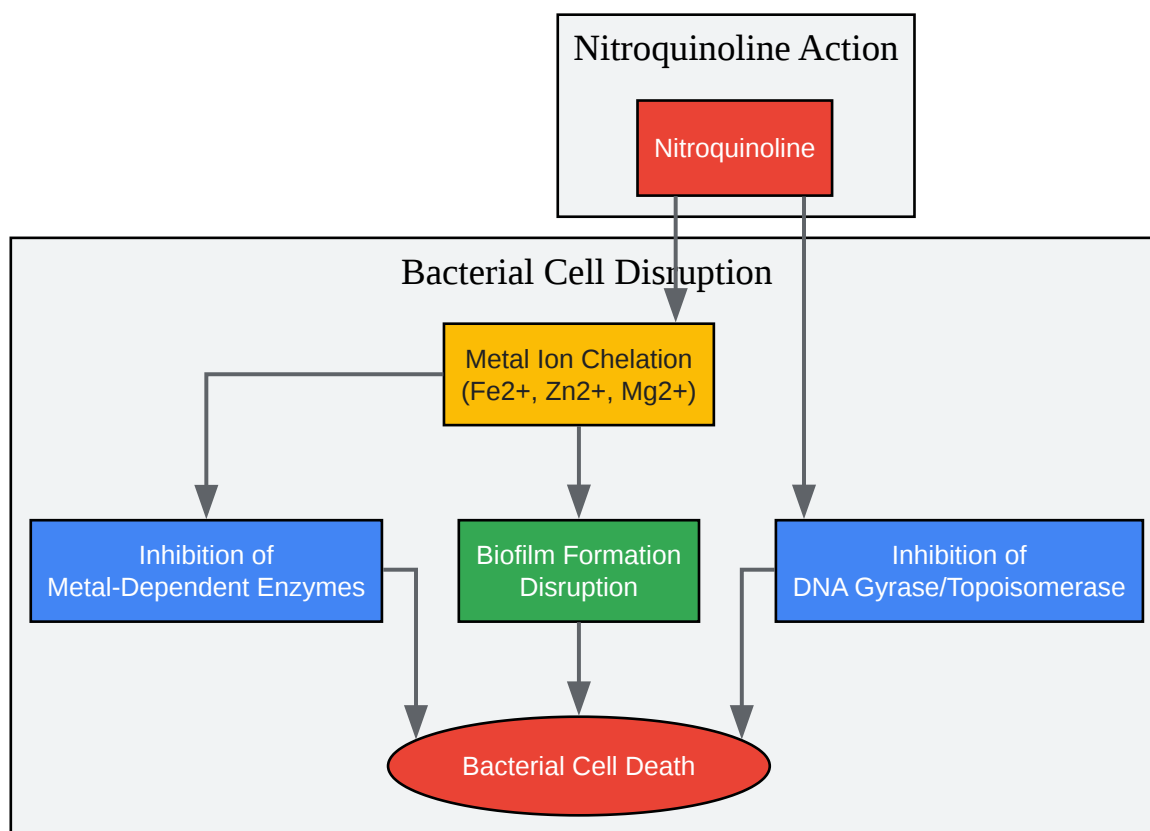
The following table summarizes the in vitro anticancer activity of representative substituted nitroquinolines, expressed as IC<sub>50</sub> values (the concentration required to inhibit the growth of 50% of cells).

Compound	Cancer Cell Line	IC50 (μM)	Reference(s)
3-Nitroquinoline Derivative (unspecified)	A431 (epidermoid carcinoma)	micromolar to nanomolar range	[1]
3-Nitroquinoline Derivative (unspecified)	MDA-MB-468 (breast cancer)	micromolar to nanomolar range	[1]
Nitroxoline (8-hydroxy-5-nitroquinoline)	AsPC-1 (pancreatic cancer)	Dose-dependent inhibition	[2]
Nitroxoline (8-hydroxy-5-nitroquinoline)	U87 (glioblastoma)	Dose-dependent inhibition	[3]
Nitroxoline (8-hydroxy-5-nitroquinoline)	U251 (glioblastoma)	Dose-dependent inhibition	[3]
FBA-TPQ (makaluvamine analog)	MCF-7 (breast cancer)	0.097 - 2.297	[4]
PQ1 (quinoline derivative)	T47D (breast cancer)	Induces apoptosis	[5]
4c (quinoline derivative)	MDA-MB-231 (breast cancer)	Potent activity	[6]

## Mechanism of Anticancer Action: Apoptosis Induction

A primary mechanism by which substituted nitroquinolines exert their anticancer effects is through the induction of programmed cell death, or apoptosis. This process is often initiated by the generation of intracellular reactive oxygen species (ROS), which leads to DNA damage and the activation of pro-apoptotic signaling cascades.





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